9(R)-PAHSA vs. 9-PAHSA Racemic Mixture: A Technical Comparison Guide

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Compound of Interest

Compound Name:	*9(R)-PAHSA*
CAS No.:	*2097130-84-0*
Cat. No.:	*B593361*

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Executive Summary

For researchers investigating the metabolic and immunological roles of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs), the choice between the specific enantiomer **9(R)-PAHSA** and the 9-PAHSA Racemic Mixture is critical.

- Select 9(S)-PAHSA (often available as a separate standard) if your primary focus is metabolic regulation, specifically Glucose-Stimulated Insulin Secretion (GSIS) and glucose uptake. The S-enantiomer is the bioactive driver for these specific pathways.
- Select **9(R)-PAHSA** if you aim to replicate the endogenous lipid profile found in mammalian adipose tissue or if you are studying metabolic stability, as it is more resistant to hydrolysis by Carboxyl Ester Lipase (CEL).
- Select the Racemic Mixture for broad anti-inflammatory screening or initial cost-effective toxicity assessments, as both enantiomers exhibit comparable anti-inflammatory efficacy.

Chemical & Structural Profile

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9-PAHSA (Palmitic Acid ester of 9-Hydroxy Stearic Acid) possesses a chiral center at the 9-position of the stearic acid chain. The biological variance between the enantiomers is a classic example of stereoselective pharmacology.

Feature	9(R)-PAHSA	9(S)-PAHSA	9-PAHSA (Racemic)
Stereochemistry	(R)-configuration at C9	(S)-configuration at C9	50:50 mixture of R and S
Endogenous Abundance	Predominant (Major isomer in mouse WAT)	Minor / Trace	N/A (Synthetic)
Metabolic Stability	High (Resistant to CEL hydrolysis)	Low (Rapidly hydrolyzed by CEL)	Intermediate (S degrades faster)
Primary Bioactivity	Anti-inflammatory	GSIS, Glucose Uptake, Anti-inflammatory	Mixed effects

Biological Activity & Mechanism of Action[2][3][4]

The divergence in activity between the R and S isomers is the most critical factor in experimental design. While early studies utilized the racemic mixture, subsequent stereoselective synthesis has decoupled the metabolic and immune-modulating effects.

A. Metabolic Regulation (Glucose Homeostasis)[2][5]

- Receptor Target: GPR40 (FFAR1) and GPR120 (FFAR4).
- Key Finding: The 9(S)-enantiomer is the potent activator for insulin secretion and glucose transport.[1] The 9(R)-enantiomer is biologically inactive or significantly less potent in these specific assays.
- Implication: Using the racemate for GSIS studies effectively dilutes your active compound by 50%, potentially masking threshold effects.

B. Immunomodulation (Anti-Inflammatory)[7]

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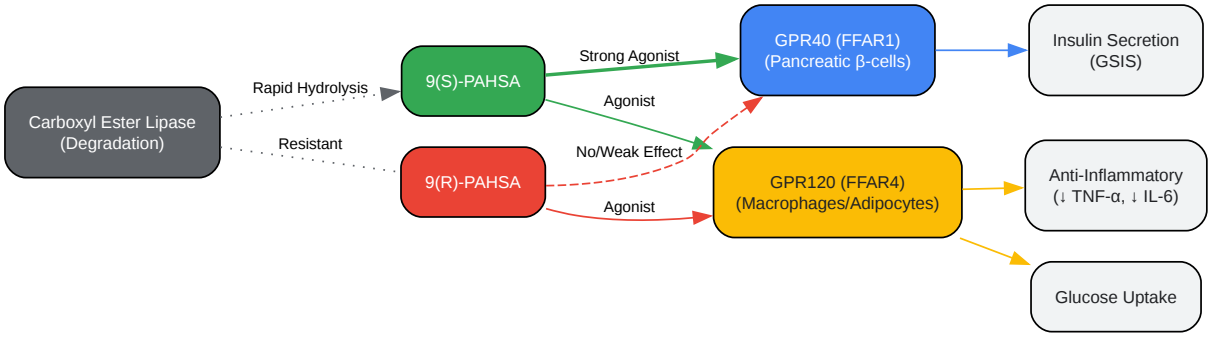
- Receptor Target: GPR120 (FFAR4).[2][3]
- Key Finding:Both 9(R) and 9(S) enantiomers function as agonists at GPR120 to inhibit LPS-induced cytokine release (e.g., IL-6, TNF-α).
- Implication: The racemic mixture is a valid and cost-effective tool for studying general anti-inflammatory properties.

C. Enzymatic Stability

- Enzyme: Carboxyl Ester Lipase (CEL).
- Key Finding: CEL stereoselectively hydrolyzes 9(S)-PAHSA.
- Implication: In in vivo pharmacokinetic studies, 9(S)-PAHSA will have a shorter half-life than **9(R)-PAHSA**. The accumulation of **9(R)-PAHSA** in tissues may be driven by this differential stability.

Visualizing the Signaling Divergence

The following diagram illustrates the stereoselective pathways of 9-PAHSA. Note the distinct path for the S-enantiomer regarding insulin secretion.



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Caption: Stereoselective signaling pathways. 9(S)-PAHSA drives insulin secretion via GPR40, while both enantiomers mediate anti-inflammatory effects via GPR120.

Experimental Protocols

To validate the activity of your PAHSA isomer, utilize the following self-validating protocols.

Protocol A: Glucose-Stimulated Insulin Secretion (GSIS) Assay

Use this to distinguish 9(S) activity from 9(R).

- Cell Line: INS-1 832/13 rat insulinoma cells or isolated murine islets.
- Preparation:
  - Seed cells at

    cells/well in 96-well plates.
  - Starve cells in KRB buffer (2.8 mM glucose) for 2 hours.
- Treatment:
  - Prepare 9(S)-PAHSA, **9(R)-PAHSA**, and Racemate stocks in DMSO.
  - Treat cells with compounds (10–30 µM) in KRB buffer containing high glucose (16.7 mM).
  - Control: Vehicle (DMSO) and Positive Control (Linoleic Acid or GLP-1).
- Incubation: 1 hour at 37°C.
- Measurement: Collect supernatant and quantify insulin via ELISA (e.g., Mercodia Rat Insulin ELISA).
- Validation Check: The 9(S)-PAHSA group should show a significant fold-increase (typically 1.5–2.0x) over vehicle. **9(R)-PAHSA** should show negligible difference from vehicle.

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Protocol B: LPS-Induced Anti-Inflammatory Assay

Use this to confirm general FAHFA activity (works for both isomers).

- Cell Line: RAW 264.7 Macrophages.
- Differentiation: None required, but ensure cells are <15 passages.
- Pre-treatment: Incubate cells with PAHSA isomer (20 µM) for 1 hour in serum-free media.
- Stimulation: Add Lipopolysaccharide (LPS) to a final concentration of 100 ng/mL.
- Incubation: 6–24 hours (depending on cytokine target).
- Measurement:
  - Collect media for ELISA (TNF-α, IL-6).
  - Or lyse cells for qPCR (mRNA levels of Il6, Tnfa).
- Validation Check: Both 9(R) and 9(S) treated wells should exhibit a ~30–50% reduction in cytokine markers compared to the LPS-only control.

Comparative Data Summary

The following data aggregates findings from Aryal et al.[1][4] and Yore et al., normalizing for potency.

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Assay Type	9(S)-PAHSA Activity	9(R)-PAHSA Activity	Racemic Mixture Activity
GSIS (Insulin Secretion)	High (Active at 10-30 µM)	None/Negligible	Moderate (Diluted effect)
Glucose Uptake (Adipocytes)	High (Active)	None/Negligible	Moderate
LPS-Induced Inflammation	High (Inhibits IL-6/TNF)	High (Inhibits IL-6/TNF)	High
Hydrolysis Rate (Liver/Pancreas)	Fast (< 30 min)	Slow (> 2 hrs)	Mixed kinetics

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